

Application Note: Scalable Manufacturing of Azaspiro[3.5]nonane Scaffolds

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Compound of Interest

Compound Name: 8-methoxy-5-azaspiro[3.5]nonane

CAS No.: 2361636-52-2

Cat. No.: B6239925

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Process Safety, Yield Optimization, and Impurity Control

Executive Summary & Strategic Analysis

The azaspiro[3.5]nonane core is a high-value pharmacophore, serving as a rigidified, metabolic-stable bioisostere for piperidine and morpholine. Its incorporation into drug candidates (e.g., JAK inhibitors, GPCR modulators) improves

character and solubility. However, the high ring strain of the four-membered azetidine ring (~26 kcal/mol) presents significant scale-up challenges, primarily regarding thermal stability and polymerization risks.

This guide details two distinct, field-validated protocols for the two most common isomers:

- 2-Azaspiro[3.5]nonane: Synthesis via the "Diol-Activation" route, utilizing a sulfonamide locking strategy to prevent polymerization.

- 7-Azaspiro[3.5]nonane: Synthesis via "Lactam Reduction," focusing on the safe handling of pyrophoric hydride reagents at scale.

Critical Process Parameters (CPPs) & Safety

Large-scale synthesis of strained rings requires strict adherence to safety protocols.

Parameter	Hazard / Risk	Mitigation Strategy
Exotherm Control	Mesylation and Hydride Reductions are highly exothermic.	Active cooling (cryostats), controlled dosing rates, and in situ IR monitoring.
Reagent Selection	(solid) poses solids-handling risks (dust explosion).	Use Red-Al (Vitrade) or solution (THF) to maintain a liquid-phase process.
Alkylating Agents	Bis-mesylates are potent alkylators (genotoxic).	Closed-system handling; quench excess with aqueous ammonia or thiols before waste disposal.
Ring Strain	Azetidine rings can open under acidic/high-temp conditions.	Maintain pH > 5 during workup; avoid distillation temperatures > 100°C.

Protocol A: 2-Azaspiro[3.5]nonane (The "Tosylamide" Route)

Target: 2-azaspiro[3.5]nonane hydrochloride Scale: 1.0 kg Input Rationale: Direct reaction of di-electrophiles with benzylamine often leads to oligomerization. Using p-toluenesulfonamide (

) acts as a "monovalent" nitrogen source, preventing polymer formation.

Step 1: Reduction of Dimethyl cyclohexane-1,1-dicarboxylate

- Reagents: Dimethyl cyclohexane-1,1-dicarboxylate (1.0 eq), Sodium Bis(2-methoxyethoxy)aluminum hydride (Red-Al, 70% in Toluene, 3.5 eq), Toluene (10V).

- Protocol:
 - Charge Red-Al solution into a reactor under
 - . Cool to 0°C.[1]
 - Add diester solution in Toluene dropwise, maintaining internal temp < 15°C.
 - Warm to 25°C and stir for 4 hours (Check HPLC: < 0.5% SM).
 - Quench: Cool to 0°C. Add Rochelle salt solution (sat. aq) slowly. Caution: Hydrogen evolution.
 - Phase separate. Wash organic layer with brine.
 - Concentrate to yield Cyclohexane-1,1-diylldimethanol.

Step 2: Activation (Mesylation)

- Reagents: Diol (from Step 1), Methanesulfonyl chloride (MsCl, 2.2 eq), Triethylamine (, 2.5 eq), DCM (10V).
- Protocol:
 - Dissolve Diol and
 - in DCM. Cool to -10°C.[2]
 - Add MsCl dropwise over 2 hours. Critical: Exotherm must not exceed 0°C to prevent chloride displacement impurities.
 - Quench with water.[3][4] Phase separate.
 - Crystallize Cyclohexane-1,1-diylbis(methylene) dimethanesulfonate from Heptane/EtOAc.

Step 3: Spirocyclization

- Reagents: Dimesylate (1.0 eq), p-Toluenesulfonamide (

, 1.05 eq),

(3.0 eq), DMSO (5V).

- Protocol:

- Charge

,

, and DMSO. Heat to 90°C.

- Add Dimesylate solution (in DMSO) slowly over 4 hours. Slow addition favors intramolecular cyclization over intermolecular polymerization.
 - Stir at 100°C for 12 hours.
 - Cool to 20°C. Pour into ice water (20V). Filter the precipitated solid (N-Tosyl-2-azaspiro[3.5]nonane).

Step 4: Deprotection

- Reagents: N-Tosyl intermediate, Mg turnings (5.0 eq), MeOH (20V), catalytic

.

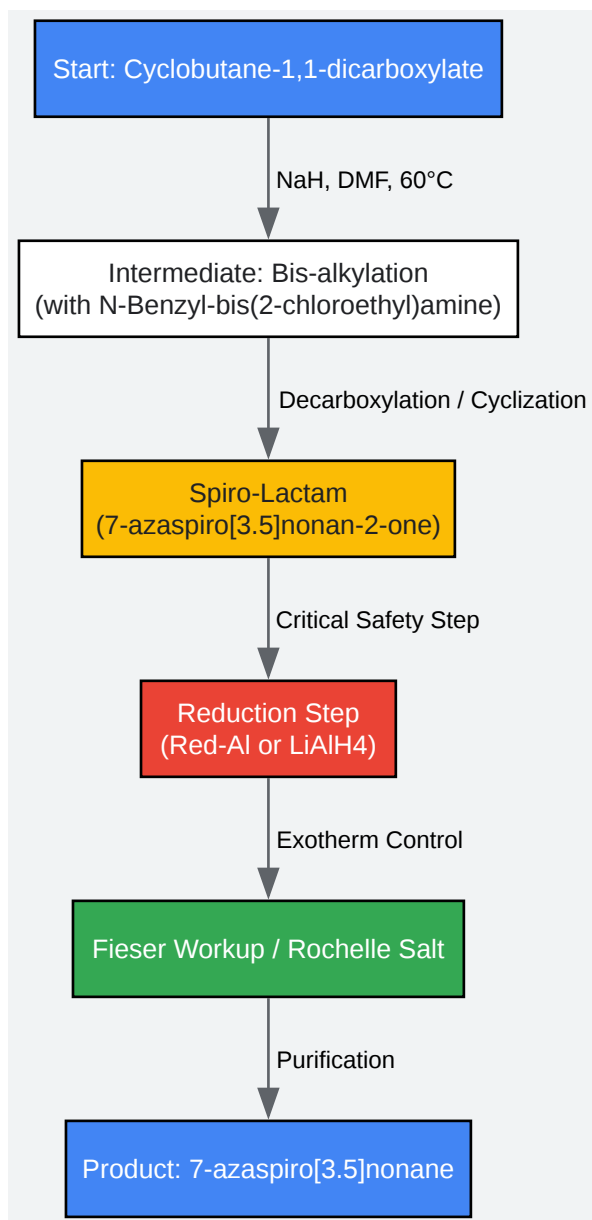
- Protocol:

- Dissolve intermediate in MeOH. Add Mg turnings.
 - Initiate reaction with
(or heat). Maintain reflux (exothermic).
 - Once Mg is consumed, cool and filter.
 - Add HCl/Dioxane to filtrate to precipitate 2-azaspiro[3.5]nonane HCl.

Protocol B: 7-Azaspiro[3.5]nonane (The "Lactam Reduction" Route)

Target: 7-azaspiro[3.5]nonane Rationale: The 4-membered ring is pre-formed (e.g., cyclobutane carboxylic acid derivatives) or formed via alkylation of a piperidine. The critical step is the reduction of the spiro-lactam (7-azaspiro[3.5]nonan-2-one).

Workflow Diagram



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Caption: Synthetic logic for 7-azaspiro[3.5]nonane via lactam reduction.

Detailed Protocol: Lactam Reduction

- Setup: 50L Glass-lined reactor. Inert atmosphere ().^[4]
- Charging: Charge Red-Al (65% in Toluene, 3.0 eq) and dilute with THF (5V). Cool to 0°C.^[1]
- Addition: Dissolve 7-azaspiro[3.5]nonan-2-one (1.0 kg) in THF (10V). Add to the reactor over 2 hours.
 - Note: Do not allow temperature to exceed 20°C.
- Reaction: Heat to reflux (65°C) for 6 hours.
 - IPC (In-Process Control): Monitor disappearance of Carbonyl peak via IR or HPLC.
- Quench (Critical):
 - Cool to 0°C.^[1]
 - Add 15% NaOH (aq) very slowly.
 - Observation: A granular precipitate (aluminate salts) should form. If a sticky gel forms, add more NaOH and warm slightly to break the emulsion.
- Isolation: Filter salts. Dry filtrate over
 . Concentrate.
- Purification: Distillation under high vacuum (bp ~60-65°C @ 1 mmHg) or salt formation with HCl.

Troubleshooting & Impurity Profile

Issue	Probable Cause	Corrective Action
Polymerization (Route A)	Concentration of Dimesylate too high during addition.	Increase DMSO volume; slow down addition rate significantly.
Incomplete Reduction (Route B)	Moisture in THF or aged Red-Al reagent.	Titrate Red-Al before use; distill THF over Na/Benzophenone.
"Sticky" Quench	Incorrect water/base ratio during Al-hydride quench.	Use the "Fieser" method (g LiAlH ₄ : mL H ₂ O : mL 15% NaOH : mL H ₂ O).
Low Yield (Deprotection)	Iodine sublimation or insufficient Mg activation.	Activate Mg with dibromoethane; use a reflux condenser with ice water.

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